

Comprehensive Technical Guide: Ethyl 2-bromo-6-methoxynicotinate

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Compound of Interest

Compound Name: *Ethyl 2-bromo-6-methoxynicotinate*

Cat. No.: *B7979873*

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Executive Summary & Chemical Identity[1][2]

Ethyl 2-bromo-6-methoxynicotinate is a highly functionalized pyridine scaffold widely utilized in the synthesis of pharmaceutical intermediates, particularly for kinase inhibitors and Mcl-1 antagonists.[1][2][3] Its value lies in its orthogonal reactivity: a bromine atom at position C2 (primed for cross-coupling), an ester at C3 (electrophilic center), and a methoxy group at C6 (electron-donating modulator).[1]

Core Identity Data

Parameter	Specification
IUPAC Name	Ethyl 2-bromo-6-methoxypyridine-3-carboxylate
CAS Registry Number	1805151-37-4
Molecular Formula	C
	H
	BrNO
Molecular Weight (Average)	260.09 g/mol
Monoisotopic Mass	258.9844 Da (
	Br) / 260.9824 Da (
	Br)
SMILES	<chem>CCOC(=O)C1=C(Br)N=C(OC)C=C1</chem>

Physicochemical Characterization

Understanding the molecular weight and physical properties is critical for stoichiometry calculations and analytical method development (LC-MS).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Weight & Isotopic Distribution

Unlike simple organic molecules, the presence of Bromine (

Br and

Br in ~1:1 ratio) creates a distinct mass spectral signature.

- Calculation:
 - $9 \times \text{C} (12.011) = 108.099$ [\[1\]](#)
 - $10 \times \text{H} (1.008) = 10.080$ [\[1\]](#)
 - $1 \times \text{N} (14.007) = 14.007$ [\[1\]](#)

- $3 \times \text{O} (15.999) = 47.997$ [1]
- $1 \times \text{Br} (79.904) = 79.904$ [1]
- Total Average MW: 260.087 g/mol [1][2][3]
- Mass Spectrometry Profile: In ESI+ MS, you will observe a 1:1 doublet at m/z 260 and 262 [M+H]

. [1] This "twin peak" signature is the primary validation marker for the presence of the bromine moiety. [1]

Predicted Properties (ADME Relevance)

Property	Value	Significance
cLogP	~2.5 - 2.8	Moderate lipophilicity; suitable for organic extraction (EtOAc/DCM). [1][2]
TPSA	~55 Å ²	Good membrane permeability potential. [1]
H-Bond Acceptors	4	N(pyridine), O(ester carbonyl), O(ester ether), O(methoxy). [1]
H-Bond Donors	0	Aprotic; requires no derivatization for GC-MS. [1][2][3]

Synthetic Pathways & Preparation [1][2]

The synthesis of **Ethyl 2-bromo-6-methoxynicotinate** generally proceeds via two primary routes. The choice depends on the availability of the carboxylic acid precursor versus the di-halo pyridine. [1][2][3]

Route A: Esterification (Standard Protocol)

The most reliable route involves the acid-catalyzed esterification of 2-bromo-6-methoxynicotinic acid. [1][2][3]

- Precursor: 2-bromo-6-methoxynicotinic acid (CAS 1009735-25-4).[1][2][3]

- Reagents: Ethanol (solvent/reactant), H

SO

(cat.) or Thionyl Chloride (SOCl

).[1]

- Mechanism: Fisher Esterification or Acyl Chloride intermediate.[1]

Route B: Regioselective Substitution (Advanced)

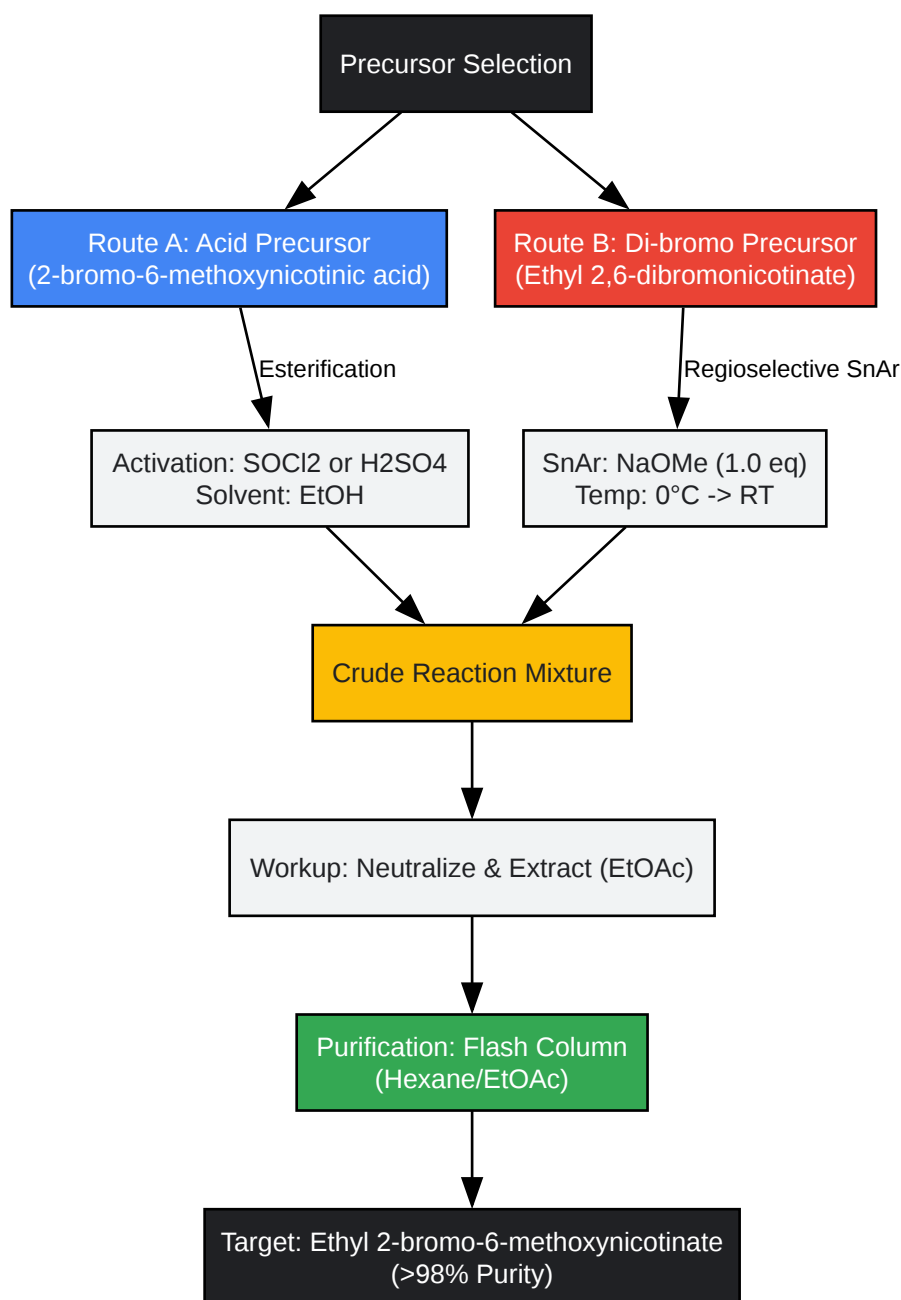
Starting from Ethyl 2,6-dibromonicotinate, a nucleophilic aromatic substitution (S

Ar) with sodium methoxide can be performed.[1]

- Selectivity Challenge: The C6 position is generally more electrophilic than C2 due to the para-relationship with the electron-withdrawing ester group (C3).[1] However, careful temperature control is required to prevent bis-substitution.[1]

Synthesis Workflow Diagram

The following diagram illustrates the logical flow for synthesis and purification.



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Caption: Figure 1. Convergent synthetic pathways for **Ethyl 2-bromo-6-methoxynicotinate** highlighting precursor selection.

Analytical Validation Protocol

To ensure the integrity of the molecular weight and structure, the following analytical controls are recommended.

Proton NMR (¹H NMR)[1][5]

- Solvent: CDCl₃

[1][3]

- Key Signals:

- 1.3-1.4 ppm (t, 3H): Methyl of ethyl ester.[1]

- ngcontent-ng-c4120160419="" _ngghost-ng-c3115686525="" class="inline ng-star-inserted">

3.9-4.0 ppm (s, 3H): Methoxy group (-OCH

).[1][3]

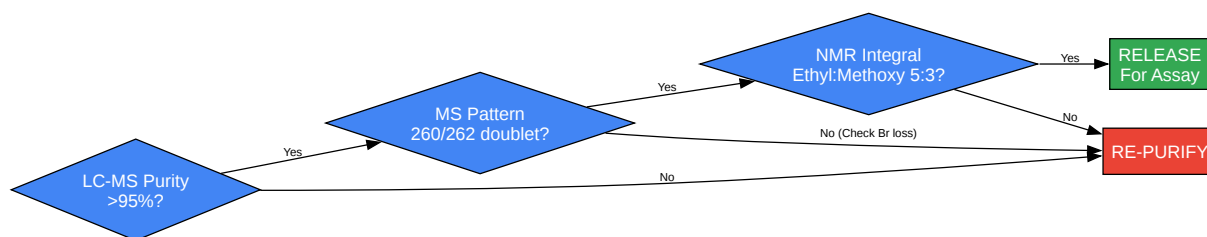
- 4.3-4.4 ppm (q, 2H): Methylene of ethyl ester.[1]

- ~6.6 ppm (d, 1H): H5 proton (Ar-H).[1]

- ~8.1 ppm (d, 1H): H4 proton (Ar-H).[1] Note: H4 is deshielded by the adjacent ester.[1]

Quality Control Decision Tree

Before releasing the compound for biological assays, follow this logic:



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Caption: Figure 2. QC workflow ensuring correct stoichiometry and isotopic pattern validation.

Applications in Drug Discovery

Ethyl 2-bromo-6-methoxynicotinate is a versatile "linchpin" scaffold.^{[1][2][3]} Its molecular weight (260.^{[1][4]}09) is low enough to allow significant elaboration while remaining within Lipinski's Rule of 5 (MW < 500) for final drug candidates.^[1]

Key Transformations

- Suzuki-Miyaura Coupling (C2 Position): The C2-Bromine is highly reactive toward boronic acids.^{[1][2][3]} This is the primary vector for extending the carbon skeleton.^[1]

- Reagents: Aryl-B(OH)

, Pd(dppf)Cl

, K

CO

.^[1]

- Saponification (C3 Position): Hydrolysis of the ethyl ester yields the free carboxylic acid, enabling amide coupling.^[1]

- Reagents: LiOH, THF/H

O.^[1]

- S

Ar Displacement (C6 Position): Under harsh conditions, the methoxy group can be displaced by amines, though this is less common than C2 coupling.^[1]

Therapeutic Relevance^{[1][2][3]}

- Kinase Inhibitors: The pyridine core mimics the adenine ring of ATP, making this scaffold useful for Type I/II kinase inhibitors.^[1]

- Mcl-1/Bcl-2 Inhibitors: Used as a core linker to position hydrophobic groups into the P2/P3 pockets of anti-apoptotic proteins [1].[1][2][3]

References

- BLD Pharm. (2023).[1] Product Analysis: **Ethyl 2-bromo-6-methoxynicotinate** (CAS 1805151-37-4).[1][2][3] Retrieved from
- PubChem. (2023).[1] Compound Summary: 2-Bromo-6-methoxypyridine derivatives. Retrieved from
- CymitQuimica. (2023).[1] Catalog Entry: Ethyl 6-bromo-2-methoxynicotinate (Isomer Comparison). Retrieved from

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Sources

- 1. 2-Bromo-6-methoxypyridine | C₆H₆BrNO | CID 256810 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1009735-23-2|Methyl 2-bromo-6-methoxynicotinate|BLD Pharm [bldpharm.com]
- 3. 1009735-25-4|2-Bromo-6-methoxynicotinic acid|BLD Pharm [bldpharm.com]
- 4. Ethyl 6-bromo-2-methoxynicotinate | CymitQuimica [cymitquimica.com]
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